

safe handling and disposal procedures for Nbromobenzenesulfonamide

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Compound of Interest

Compound Name: N-bromobenzenesulfonamide

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Application Notes and Protocols for N-bromobenzenesulfonamide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling and disposal of **N-bromobenzenesulfonamide**, a versatile pharmaceutical intermediate. The following sections include critical safety information, experimental protocols for its use in chemical synthesis, and relevant physical and chemical data.

Quantitative Data Summary

The following table summarizes key quantitative data for **N-bromobenzenesulfonamide** and its isomers. This information is essential for safe handling, experimental design, and regulatory compliance.

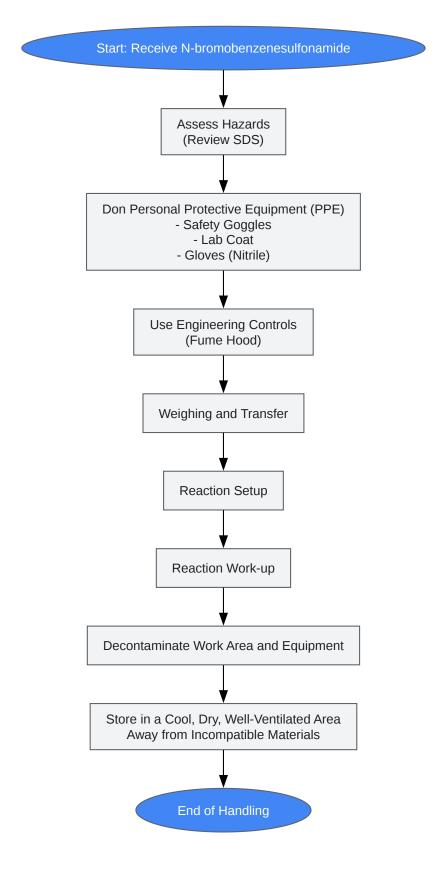


Property	Value	Source(s)
Chemical Formula	C ₆ H ₆ BrNO ₂ S	[1][2]
Molecular Weight	236.09 g/mol	[2]
Appearance	White to off-white or cream solid/crystal	[3]
Melting Point	163-167 °C (4-isomer)	[4]
Water Solubility	991.6 mg/L at 15 °C (4-isomer)	
Purity	≥97-99%	[1]
Hazard Classifications	Acute Toxicity (Oral), Skin Irritation, Serious Eye Irritation	[2]

Safe Handling and Disposal Protocols Safe Handling Workflow

The following diagram outlines the logical workflow for the safe handling of **N-bromobenzenesulfonamide** in a laboratory setting. Adherence to these steps is crucial to minimize exposure and ensure a safe working environment.





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Caption: Workflow for the safe handling of **N-bromobenzenesulfonamide**.



Personal Protective Equipment (PPE)

When handling N-bromobenzenesulfonamide, the following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Skin Protection: A flame-retardant lab coat and nitrile gloves.
- Respiratory Protection: A NIOSH-approved respirator with an organic vapor cartridge is recommended, especially when handling the powder outside of a fume hood.

Engineering Controls

- All handling of N-bromobenzenesulfonamide powder should be conducted in a wellventilated chemical fume hood to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible in the work area.

First Aid Measures

- After Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.
 Seek immediate medical attention.
- After Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- After Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Spill and Accidental Release Measures

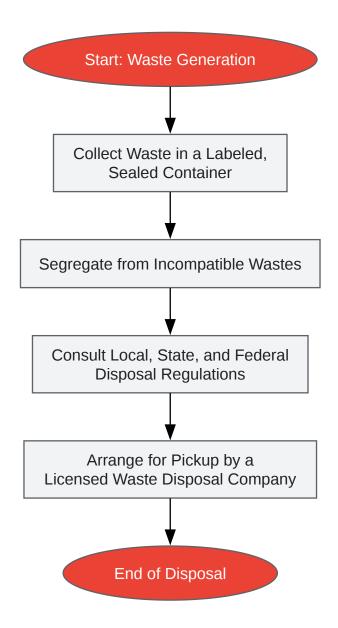
• Small Spills: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed container for disposal. Clean the spill area with a suitable solvent (e.g., ethanol) and then with soap and water.



Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection.
 Contain the spill and prevent it from entering drains. Collect the material and place it in a designated container for disposal.

Disposal Protocol

The following diagram illustrates the proper procedure for the disposal of **N-bromobenzenesulfonamide** waste.



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Caption: Workflow for the disposal of **N-bromobenzenesulfonamide** waste.



All waste containing **N-bromobenzenesulfonamide** must be treated as hazardous chemical waste.[5] Disposal should be carried out by a licensed professional waste disposal service in accordance with all applicable local, state, and federal regulations. Do not dispose of this chemical down the drain or in the regular trash.

Experimental Protocols

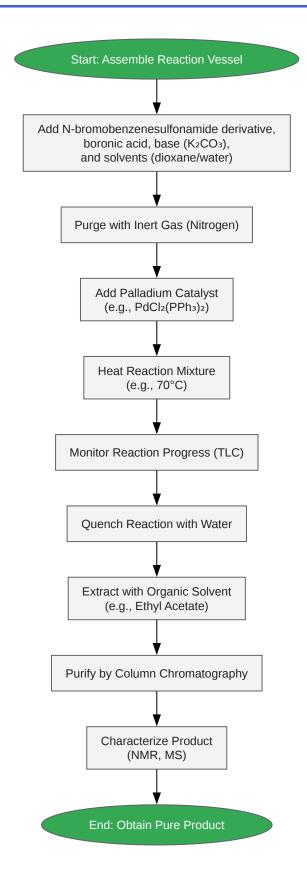
N-bromobenzenesulfonamide is a valuable intermediate in organic synthesis, particularly in cross-coupling reactions. The bromine atom on the benzene ring serves as a reactive site for the formation of new carbon-carbon bonds.[3]

Suzuki-Miyaura Cross-Coupling Reaction

This protocol details a typical Suzuki-Miyaura cross-coupling reaction using an **N-bromobenzenesulfonamide** derivative as the aryl halide.[6][7][8] The Suzuki-Miyaura coupling is a powerful method for the synthesis of biaryl compounds.[7][8]

The following diagram illustrates the key steps in the Suzuki-Miyaura cross-coupling reaction.





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Caption: Workflow for a Suzuki-Miyaura cross-coupling reaction.



This procedure is adapted from the synthesis of N-(2-acetyl-4-(styryl)phenyl)-4-methylbenzenesulfonamide derivatives.[6]

Materials:

- N-(2-acetyl-4-bromophenyl)-4-methylbenzenesulfonamide (1.0 eq)
- Styrylboronic acid (1.5 eq)
- Palladium(II) chloride bis(triphenylphosphine) [PdCl₂(PPh₃)₂] (catalytic amount)
- Tricyclohexylphosphine [PCy₃] (catalytic amount)
- Potassium carbonate (K₂CO₃) (as base)
- 1,4-Dioxane
- Water (degassed)
- · Nitrogen gas
- Two-necked round-bottom flask
- Condenser
- Magnetic stirrer and stir bar
- Heating mantle

Procedure:

- To a two-necked round-bottom flask equipped with a condenser and a magnetic stir bar, add N-(2-acetyl-4-bromophenyl)-4-methylbenzenesulfonamide, styrylboronic acid, potassium carbonate, PdCl₂(PPh₃)₂, and PCy₃.
- Add a 3:1 mixture of dioxane and water to the flask.
- Purge the reaction mixture with nitrogen gas for 30 minutes to create an inert atmosphere.



- Heat the reaction mixture to 70 °C with vigorous stirring.
- Monitor the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and quench with ice-cold water.
- Filter the resulting precipitate under reduced pressure.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., toluene-ethyl acetate).
- Characterize the final product using spectroscopic methods such as ¹H NMR, ¹³C NMR, and mass spectrometry.

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